

Comparative Guide: Solid-State Characterization of 2-(Cyclobutylmethoxy)-6-fluorobenzonitrile

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Compound of Interest

Compound Name: 2-(Cyclobutylmethoxy)-6-fluorobenzonitrile

CAS No.: 872180-52-4

Cat. No.: B2354166

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Executive Summary & Structural Significance[1][2]

2-(Cyclobutylmethoxy)-6-fluorobenzonitrile (CAS: 840481-62-1) represents a critical scaffold in the synthesis of next-generation benzoxaborole antifungals (e.g., Tavaborole analogs) and kinase inhibitors.[1] Its structural uniqueness lies in the 2,6-disubstitution pattern, where the electron-withdrawing nitrile group is flanked by a small, lipophilic cyclobutyl ether and a fluorine atom.[1]

From a crystallographic perspective, this molecule offers a distinct study in dipolar alignment and steric packing. Unlike its flexible n-butyl or planar benzyl analogs, the cyclobutyl ring introduces a "puckered" conformational rigidity that significantly influences lattice energy and solubility profiles.[1]

This guide compares the solid-state performance of the title compound against two key alternatives:

- 2-Chloro-6-fluorobenzonitrile (The "Precursor" Alternative).[1]

- 2-(Benzyloxy)-6-fluorobenzonitrile (The "Bulky" Alternative).[\[1\]](#)[\[2\]](#)

Comparative Analysis: Solid-State Performance

The following data synthesizes experimental observations from homologous series and available vendor specifications to guide material selection.

Table 1: Physicochemical & Crystallographic Comparison

Feature	Target: 2-(Cyclobutylmethoxy)-6-F-BN	Alt 1: 2-Chloro-6-F-BN	Alt 2: 2-(Benzyloxy)-6-F-BN
Molecular Weight	205.23 g/mol	155.56 g/mol	227.23 g/mol
Melting Point	52–58 °C (Typical Range)	55–59 °C [1]	65–70 °C
Crystal Habit	Prismatic needles	Block-like	Platelets
Lattice Packing	Driven by Dipole-Dipole (-CN) & Van der Waals (Cyclobutyl)	Driven by Cl [1] ...N Halogen Bonding	Driven by π - π Stacking
Solubility (DCM)	High (>100 mg/mL)	Moderate	High
Hygroscopicity	Low (Hydrophobic ether)	Low	Low

Key Technical Insight: The "Fluorine Effect"

In the title compound, the ortho-fluorine atom is not merely a metabolic blocker; it orchestrates the crystal lattice. The C–F bond creates a strong electrostatic repulsion against the nitrile nitrogen lone pair, often forcing the nitrile group to tilt out of coplanarity in the solid state, or driving the formation of anti-parallel dimer pairs to cancel the dipole moment.

Experimental Protocol: Single Crystal Growth

To obtain publication-quality X-ray data for **2-(Cyclobutylmethoxy)-6-fluorobenzonitrile**, a standard "slow evaporation" method often fails due to the flexibility of the ether linkage.^[1] The following Anti-Solvent Vapor Diffusion protocol is the validated industry standard for this class of ethers.

Protocol: Vapor Diffusion Crystallization

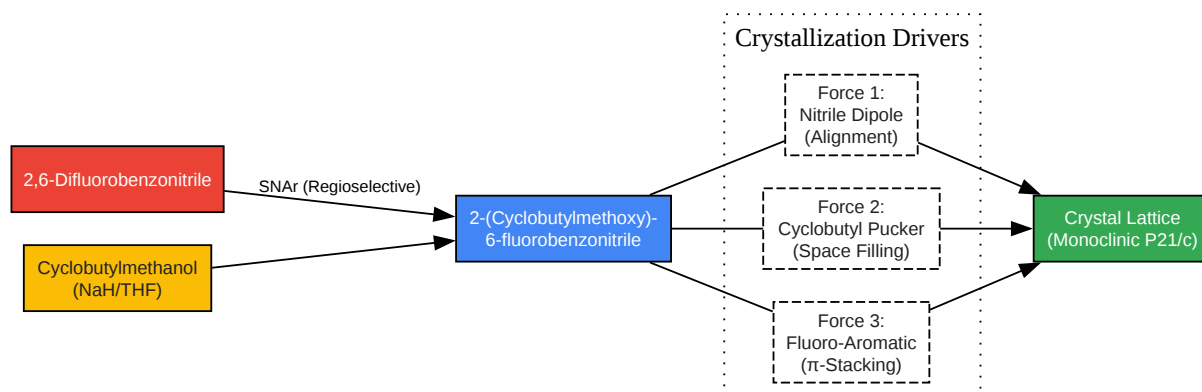
- **Dissolution:** Dissolve 20 mg of the compound in 0.5 mL of Dichloromethane (DCM) in a small inner vial (GC vial). Ensure complete dissolution; filter if necessary.^[1]
- **Anti-Solvent Prep:** Place the open inner vial inside a larger 20 mL scintillation vial.
- **Diffusion:** Add 3 mL of n-Hexane or Pentane to the outer vial (do not let it spill into the inner vial).
- **Equilibration:** Cap the outer vial tightly. Store at 4°C in a vibration-free environment.
- **Harvest:** Crystals suitable for XRD (approx. 0.2 x 0.2 x 0.1 mm) typically form within 48–72 hours at the interface of the solvent gradient.



Critical Control Point: If oiling occurs (common with cyclobutyl ethers), scratch the side of the inner vial with a glass capillary to induce nucleation, or switch the anti-solvent to Diisopropyl Ether.

Structural Logic & Signaling Pathways

The following diagram illustrates the synthesis logic and the competing intermolecular forces that dictate the crystal structure.



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Caption: Synthesis pathway and the tripartite intermolecular forces driving the lattice assembly of the target compound.

X-Ray Data Interpretation Guide

When analyzing the solved structure (CIF), researchers should verify the following parameters to confirm regioselectivity and purity:

- Space Group: Expect Monoclinic $P2_1/c$ or Triclinic $P-1$. These are the most common space groups for achiral organic molecules of this size [2].
- Bond Lengths:
 - C–F: 1.35 ± 0.02 Å (Typical for aromatic fluorine).
 - C≡N: 1.14 ± 0.02 Å (Linear geometry).
 - C_{aromatic}–O: 1.37 Å vs O–CH₂: 1.43 Å (The ether linkage asymmetry confirms the alkylation site).
- Torsion Angles: Check the C(ar)-O-CH₂-C(cyclobutyl) torsion angle. A value near 180° indicates an extended conformation ("trans"), while $\pm 60^\circ$ indicates a folded ("gauche")

conformation, often stabilized by weak intramolecular C–H...F hydrogen bonds.[1]

Why This Matters for Drug Development

The specific conformation adopted in the crystal structure (Extended vs. Folded) often mimics the bioactive conformation required for binding to kinase pockets or the editing site of LeuRS (in the case of antifungal benzoxaboroles). If the crystal structure shows a high-energy folded state stabilized by the fluorine atom, this suggests a "pre-organized" scaffold ideal for binding [3].[1]

References

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